Technical Monograph: 2-Octen-4-one Isomers and Structural Characterization

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Compound of Interest

Compound Name:	*2-Octen-4-one*
CAS No.:	*4643-27-0*
Cat. No.:	*B1580557*

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Executive Summary

2-Octen-4-one (CAS: 4643-27-0) is an

-unsaturated ketone (enone) characterized by a reactive electrophilic alkene conjugated with a carbonyl group.[1] While naturally occurring in roasted hazelnuts and used in flavor chemistry for its "fruity/earthy" profile, its structural core represents a critical scaffold in medicinal chemistry. As a Michael acceptor, it serves as a prototype for covalent warheads used in targeted protein degradation and kinase inhibition (e.g., targeting cysteine residues).[2][3]

This guide provides a rigorous analysis of its stereoisomers (E vs. Z), a controlled synthesis protocol designed to minimize polymerization byproducts, and a mechanistic breakdown of its reactivity in drug development contexts.

Structural Analysis & Stereochemistry

Chemical Connectivity

The molecule consists of an eight-carbon chain with a ketone at position 4 and a double bond between positions 2 and 3.

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- IUPAC Name: (E)-oct-2-en-4-one[1][4]
- Molecular Formula:

  [1][4][5]
- SMILES (E-isomer):CCCCC(=O)/C=C/C

Geometric Isomerism (E vs. Z)

The double bond at C2-C3 gives rise to two stereoisomers. The E (trans) isomer is thermodynamically favored due to reduced steric strain between the methyl group (C1) and the butyl chain (C5-C8) across the planar enone system.

Property	(E)-2-Octen-4-one	(Z)-2-Octen-4-one
Configuration	Trans (Entgegen)	Cis (Zusammen)
Stability	High (Thermodynamic product)	Low (Kinetic product, isomerizes to E)
Steric Strain	Minimal (vs)	Significant (vs Carbonyl/Butyl)
Diagnostic IR	~970 cm (C-H bend)	~730 cm (C-H bend)
NMR	15.0 – 16.5 Hz	10.0 – 12.0 Hz

Conformational Isomerism (s-cis vs. s-trans)

Beyond E/Z geometry, the single bond between C3 and C4 allows rotation, creating s-cis and s-trans conformers. The s-trans conformer is generally more stable for acyclic enones like **2-octen-4-one**, maximizing

-orbital overlap while minimizing steric clash between the carbonyl oxygen and the vinylic methyl group.

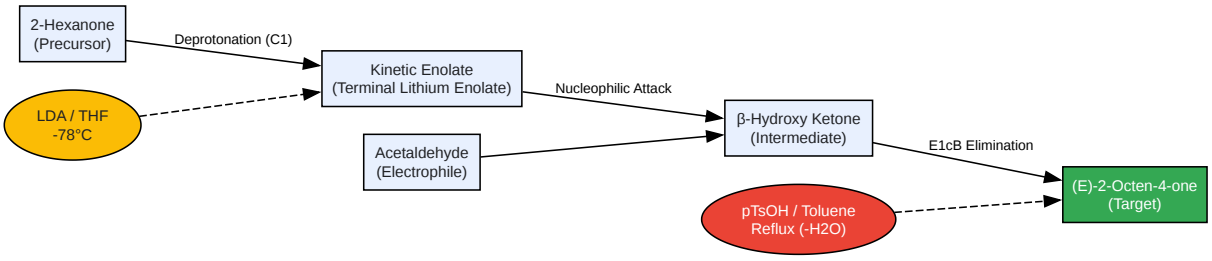
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Synthesis Strategy: Directed Aldol Condensation

Objective: Synthesize (E)-**2-octen-4-one** with high regioselectivity, avoiding the self-condensation of acetaldehyde or branching at the C5 position.

Rationale: A standard base-catalyzed aldol reaction (e.g., NaOH) often yields complex mixtures due to the high reactivity of acetaldehyde. To ensure the enolate forms exclusively on the methyl side of 2-hexanone, we employ Kinetic Control using Lithium Diisopropylamide (LDA) at low temperature.

Reaction Pathway Diagram



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Figure 1: Directed Aldol synthesis pathway ensuring regioselectivity for the linear isomer.

Detailed Protocol

Step 1: Kinetic Enolate Formation

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and nitrogen inlet.
- Reagent: Add anhydrous THF (50 mL) and diisopropylamine (1.1 eq). Cool to -78°C (dry ice/acetone bath).
- Base Generation: Add n-BuLi (1.1 eq) dropwise. Stir for 30 mins to generate LDA in situ.

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- Enolization: Add 2-hexanone (1.0 eq) dropwise over 15 mins.
  - Mechanism:[1][2][6][7][8][9] The bulky base (LDA) removes the less hindered proton from the C1 methyl group, forming the kinetic enolate exclusively.
  - Checkpoint: Maintain -78°C to prevent equilibration to the thermodynamic (internal) enolate.

Step 2: Aldol Addition

- Add acetaldehyde (1.2 eq) dropwise (freshly distilled to remove paraldehyde trimers).
- Stir at -78°C for 1 hour, then allow to warm to 0°C over 2 hours.
- Quench: Add saturated aqueous

  . Extract with diethyl ether (

  mL).
- Isolate: Dry organics over

  , filter, and concentrate in vacuo to yield the

  -hydroxy ketone intermediate.

Step 3: Dehydration (Elimination)

- Dissolve the intermediate in toluene (50 mL).
- Add catalytic p-toluenesulfonic acid (pTsOH, 0.05 eq).
- Reflux with a Dean-Stark trap to continuously remove water, driving the equilibrium toward the enone.
- Purification: Distillation under reduced pressure. The (E)-isomer will be the major product due to steric stability.

Analytical Characterization

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To validate the structure and isomeric purity, use the following spectroscopic markers.

Nuclear Magnetic Resonance (-NMR)

The coupling constant (

) across the double bond is the definitive method for distinguishing isomers.

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Coupling Constant ( )	Interpretation
H-3 (Alkene)	6.10 – 6.15	Doublet of Quartets	Hz	Diagnostic for E-isomer
H-2 (Alkene)	6.80 – 6.90	Doublet of Quartets	Hz	Deshielded by resonance
H-1 (Methyl)	1.90	Doublet	Hz	Allylic coupling
H-5 (Methylene)	2.50	Triplet	Hz	-carbonyl protons
H-8 (Terminal Me)	0.90	Triplet	Hz	Alkyl chain terminus

Note: If the Z-isomer is present, the alkene doublet will show a smaller coupling constant (

Hz).

Infrared Spectroscopy (IR)

- Carbonyl (

  ): Strong band at 1675 cm

  . (Lower than saturated ketones due to conjugation).

- Alkene (

): Medium band at 1630 cm

.

- Trans-Alkene (

  bend): Strong diagnostic band at 970 cm

  .

Pharmacological Relevance: The Michael Acceptor

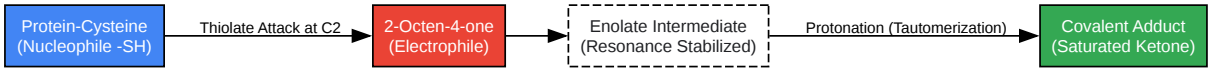
In drug discovery, **2-octen-4-one** represents a simplified model of a Covalent Warhead. These moieties are attached to ligands to form irreversible bonds with non-catalytic cysteine residues in target proteins (e.g., BTK inhibitors like Ibrutinib).

Mechanism of Covalent Inhibition

The

-carbon (C2) is electrophilic due to the electron-withdrawing effect of the carbonyl. A nucleophilic cysteine thiol (

) attacks this position.



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Figure 2: Mechanism of Michael addition between a protein cysteine residue and the **2-octen-4-one** warhead.

Tuning Reactivity

For researchers designing covalent drugs, **2-octen-4-one** is considered a highly reactive warhead because it lacks steric hindrance at the

-position.

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- To decrease reactivity (increase selectivity): Add steric bulk (e.g., a methyl group) at the -position (C3).
- To increase reversibility: Introduce electron-withdrawing groups or strain to destabilize the adduct.

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